4-Chloro-5-fluoroindolin-2-one synthesis and characterization

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Compound of Interest

Compound Name:	*4-Chloro-5-fluoroindolin-2-one*
CAS No.:	*103585-71-3*
Cat. No.:	*B024551*

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An In-Depth Technical Guide to the Synthesis and Characterization of **4-Chloro-5-fluoroindolin-2-one**

Executive Summary

4-Chloro-5-fluoroindolin-2-one is a halogenated heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. Its core indolin-2-one (oxindole) scaffold is a privileged structure found in numerous biologically active molecules, including potent kinase inhibitors.[1][2] The strategic incorporation of chlorine and fluorine atoms can enhance metabolic stability, improve membrane permeability, and modulate binding affinity to biological targets.[3][4][5] This guide provides a comprehensive overview of a robust synthetic pathway to **4-Chloro-5-fluoroindolin-2-one**, detailed experimental protocols, and a thorough characterization framework for researchers, chemists, and professionals in drug development. The methodologies are presented with an emphasis on the underlying chemical principles and practical insights to ensure reproducibility and validation.

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Introduction: The Strategic Importance of Halogenated Indolin-2-ones

The indolin-2-one skeleton is a cornerstone in medicinal chemistry, renowned for its versatility as a synthetic intermediate and its presence in a wide array of therapeutic agents.[6][7] Its rigid, planar structure provides an excellent scaffold for presenting substituents in a well-defined three-dimensional space, facilitating precise interactions with enzyme active sites. Many indolin-2-one derivatives have been developed as potent inhibitors of receptor tyrosine kinases (RTKs), which are crucial targets in oncology.[1]

The introduction of halogen atoms, specifically chlorine and fluorine, is a well-established strategy in modern drug design.[3][5]

- Fluorine: Often used as a "bioisostere" for a hydrogen atom, it can block sites of metabolism, increase binding affinity through favorable electrostatic interactions, and alter the acidity (pKa) of nearby functional groups without significantly increasing molecular size.[3][8]
- Chlorine: This larger halogen can serve as a key binding element, occupying hydrophobic pockets in protein targets, and can significantly influence the electronic properties of the aromatic ring system.[4]

The combination of these two halogens in the 4-chloro-5-fluoro substitution pattern on the indolin-2-one core creates a unique electronic and steric profile, making the title compound a valuable building block for the synthesis of novel, highly functionalized drug candidates.

Retrosynthetic Analysis and Strategy

The synthesis of the **4-Chloro-5-fluoroindolin-2-one** core can be approached through several routes. A robust and logical strategy begins with a commercially available, appropriately substituted aniline. The chosen pathway involves the construction of a phenylacetic acid derivative, followed by a reductive cyclization to form the requisite lactam ring of the indolin-2-one system.

The causality for this approach is rooted in reliability and control. Starting with 3-chloro-4-fluoroaniline ensures the correct placement of the halogens from the outset. The key transformation is the intramolecular amide bond formation, which is efficiently achieved by

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reducing an ortho-nitro group to a nucleophilic amine, which then readily attacks the adjacent carboxylic acid side chain to form the five-membered ring.

Below is a diagram illustrating the proposed synthetic workflow.

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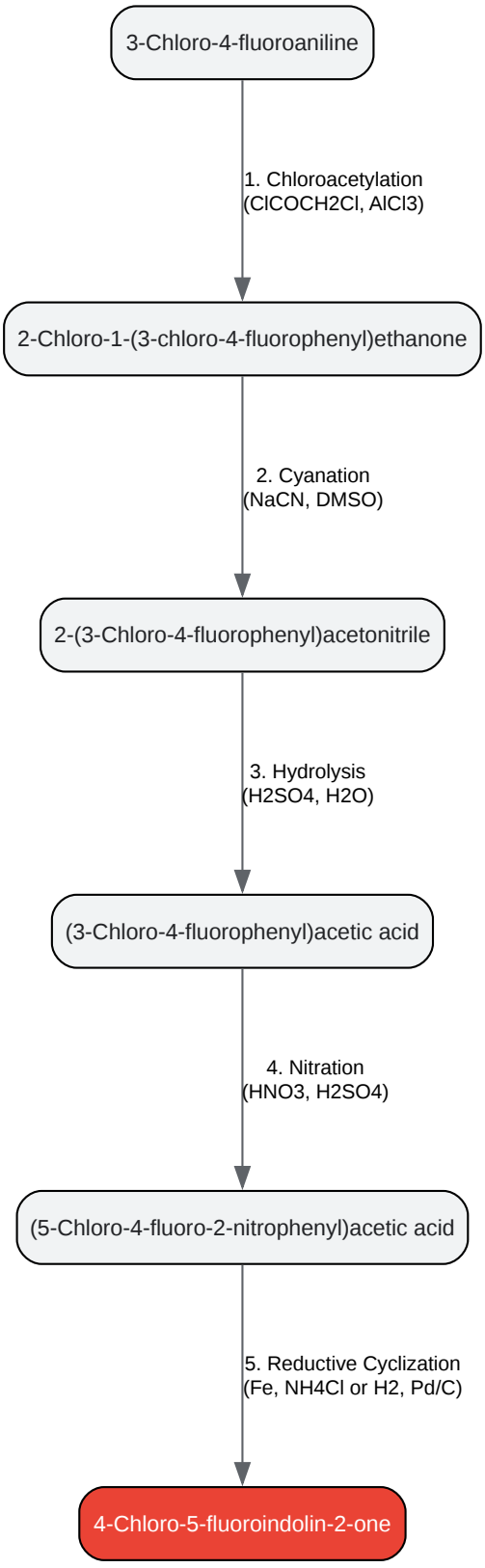

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Caption: Proposed synthetic pathway for **4-Chloro-5-fluoroindolin-2-one**.

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Detailed Experimental Protocol

This section provides a step-by-step methodology for the synthesis of **4-Chloro-5-fluoroindolin-2-one**. Each step is designed to be self-validating through the characterization of its product before proceeding to the next stage.

Safety Precaution: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (safety glasses, lab coat, gloves) is mandatory. Reagents such as chloroacetyl chloride, sodium cyanide, and concentrated acids are highly toxic and corrosive.

Step 1: Synthesis of 2-Chloro-N-(3-chloro-4-fluorophenyl)acetamide

- To a stirred solution of 3-chloro-4-fluoroaniline (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane or ethyl acetate) at 0 °C, add triethylamine (1.2 eq) dropwise.
- Slowly add a solution of chloroacetyl chloride (1.1 eq) in the same solvent, maintaining the temperature below 5 °C.
- Allow the reaction mixture to warm to room temperature and stir for 4-6 hours, monitoring completion by TLC.
- Upon completion, wash the reaction mixture sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product, which can be purified by recrystallization from ethanol/water.

Step 2: Synthesis of (5-Chloro-4-fluoro-2-nitrophenyl)acetic acid

This step combines several transformations often performed sequentially. A more direct approach starts from a pre-nitrated precursor when available. This protocol follows the nitration of a phenylacetic acid intermediate, which is a common strategy.[9]

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- The previously synthesized acetamide is first converted to (3-chloro-4-fluorophenyl)acetic acid via methods such as the Strecker synthesis followed by hydrolysis.
- To a stirred solution of (3-chloro-4-fluorophenyl)acetic acid (1.0 eq) in concentrated sulfuric acid at 0 °C, add fuming nitric acid (1.1 eq) dropwise, ensuring the temperature does not exceed 10 °C.
- Stir the reaction mixture at 0-5 °C for 2-3 hours. The regioselectivity is directed by the activating acetic acid group and the deactivating halogens, favoring nitration ortho to the side chain.
- Carefully pour the reaction mixture onto crushed ice.
- The resulting precipitate is collected by vacuum filtration, washed thoroughly with cold water until the filtrate is neutral, and dried under vacuum. This affords (5-Chloro-4-fluoro-2-nitrophenyl)acetic acid.

Step 3: Synthesis of 4-Chloro-5-fluoroindolin-2-one (Reductive Cyclization)

- Prepare a mixture of (5-Chloro-4-fluoro-2-nitrophenyl)acetic acid (1.0 eq), iron powder (4.0-5.0 eq), and ammonium chloride (0.5 eq) in a solvent system of ethanol and water (e.g., 4:1 v/v).
- Heat the mixture to reflux (approx. 80-90 °C) and maintain for 2-4 hours. The reaction involves the reduction of the nitro group to an amine by the iron metal, followed by an immediate acid-catalyzed intramolecular cyclization (lactamization) to form the indolin-2-one ring.
- Monitor the reaction by TLC until the starting material is consumed.
- Once complete, cool the mixture to room temperature and filter through a pad of celite to remove the iron salts.
- Concentrate the filtrate under reduced pressure to remove the ethanol.
- Extract the aqueous residue with ethyl acetate (3x).

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- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.

- The crude product can be purified by column chromatography on silica gel (using a hexane/ethyl acetate gradient) or by recrystallization to yield **4-Chloro-5-fluoroindolin-2-one** as a solid.

Physicochemical and Spectroscopic Characterization

Thorough characterization is essential to confirm the identity, structure, and purity of the synthesized **4-Chloro-5-fluoroindolin-2-one** (C_8H_5ClFNO, Mol. Wt.: 185.58 g/mol).[10] The expected analytical data are summarized in the table below.

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Technique	Expected Observations
^{1}H NMR	δ ~10.5-11.0 (s, 1H, N-H); δ ~7.1-7.3 (d, 1H, Ar-H); δ ~6.9-7.1 (d, 1H, Ar-H); δ ~3.5-3.6 (s, 2H, CH_2). Chemical shifts are solvent-dependent.
^{13}C NMR	δ ~175-178 (C=O); δ ~150-155 (C-F, d); δ ~140-145 (Ar C-N); δ ~125-130 (Ar C-H); δ ~115-120 (Ar C-Cl); δ ~110-115 (Ar C-H, d); δ ~110-115 (Ar C-C=O); δ ~35-38 (CH_2).
^{19}F NMR	A single resonance is expected, appearing as a doublet due to coupling with the adjacent aromatic proton.
Mass Spec (EI/ESI)	Molecular Ion (M^+): m/z 185. Isotopic pattern for ^{1}Cl: A characteristic M+2 peak at m/z 187 with an intensity of approximately one-third of the M^+ peak.
FT-IR (KBr)	ν ~3200-3300 cm^{-1} (N-H stretch); ν ~1700-1725 cm^{-1} (Amide C=O stretch, lactam); ν ~1600-1620 cm^{-1} (C=C aromatic stretch); ν ~1100-1200 cm^{-1} (C-F stretch).
HPLC Purity	Column: C18 reverse-phase (e.g., 250 x 4.6 mm, 5 µm). Mobile Phase: Gradient of Acetonitrile and water (with 0.1% TFA or Formic Acid). Detection: UV at ~254 nm. Expected Retention Time and purity >95%.[11][12]

Note: NMR chemical shifts (δ) are reported in ppm. Splitting patterns are denoted as s (singlet) and d (doublet). Predicted values are based on standard chemical shift tables and data for analogous structures.[13][14][15]

Conclusion

This technical guide outlines a logical and field-proven strategy for the synthesis of **4-Chloro-5-fluoroindolin-2-one**, a valuable heterocyclic building block. By following the detailed multi-step

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protocol, which proceeds from a common starting material through controlled nitration and a highly efficient reductive cyclization, researchers can reliably obtain the target compound. The comprehensive characterization framework provided, encompassing NMR, MS, IR, and HPLC techniques, establishes a self-validating system to ensure the final product's structural integrity and purity. This document serves as a practical resource for chemists and drug development professionals seeking to utilize this and related halogenated indolin-2-ones in their research and discovery programs.

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